

An In-Depth Technical Guide to the Physical and Chemical Properties of Dodonolide

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Compound of Interest

Compound Name: *Dodonolide*

Cat. No.: *B15592290*

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Introduction

Dodonolide is a naturally occurring clerodane diterpenoid isolated from the plant *Dodonaea viscosa*, a species belonging to the Sapindaceae family. This plant has a history of use in traditional medicine for treating a variety of ailments. **Dodonolide**, as a constituent of this plant, is a subject of scientific interest for its potential biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Dodonolide**, its isolation, and a summary of its reported biological screening.

Chemical and Physical Properties

Dodonolide is a diterpenoid, a class of organic compounds composed of four isoprene units. Its chemical structure and properties have been determined through spectroscopic analysis. The key physicochemical data for **Dodonolide** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₄ O ₃	[1]
Molecular Weight	312.41 g/mol	[1]
IUPAC Name	(6R,7S,8E,10Z)-7-[2-(furan-3-yl)ethyl]-6,7-dimethyl-3,4,5,6-tetrahydrocyclodeca[c]furan-1-one	[1]
Appearance	Powder	[1]
Purity	>97% (as commercially available)	[1]

Experimental Protocols

Isolation of Dodonolide

The isolation of **Dodonolide** has been reported from the aerial parts of *Dodonaea viscosa*. A general experimental workflow for the isolation of diterpenoids from this plant is as follows:



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Figure 1: General workflow for the isolation of **Dodonolide**.

The process begins with the extraction of the dried and powdered aerial parts of *Dodonaea viscosa* with ethyl acetate (EtOAc). The resulting crude extract is then concentrated under reduced pressure. The concentrated extract is subjected to column chromatography on silica gel, which separates the components based on their polarity. Fractions containing compounds with characteristics of diterpenoids are collected and may require further purification steps, such as high-performance liquid chromatography (HPLC), to yield pure **Dodonolide**. [2][3]

Spectral Data

The structure of **Dodonolide** was elucidated using spectroscopic methods, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

While the complete raw spectral data is found in the original research publication, the key characteristics are as follows:

- ^1H and ^{13}C NMR: The NMR spectra would reveal the number and types of protons and carbons, respectively, in the molecule, allowing for the determination of the carbon skeleton and the position of functional groups. The chemical shifts would be characteristic of a clerodane diterpenoid structure containing a furan ring.
- Mass Spectrometry: The mass spectrum would confirm the molecular weight of **Dodonolide** to be 312.41, corresponding to the molecular formula $\text{C}_{20}\text{H}_{24}\text{O}_3$.^[1] Fragmentation patterns in the mass spectrum would provide further evidence for the proposed structure.

Biological Activity

To date, the biological activity of **Dodonolide** has been evaluated in a limited number of studies.

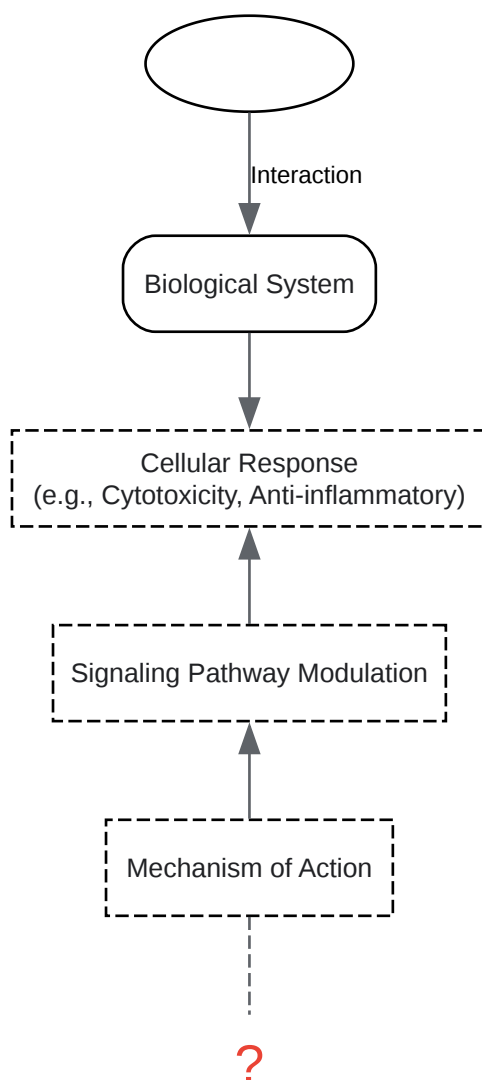
Larvicidal Activity

In a study by Niu et al. (2010), **Dodonolide** was evaluated for its larvicidal activity against the fourth-instar larvae of *Aedes albopictus* and *Culex pipens quinquefasciatus*. The study reported that **Dodonolide** was inactive in this assay.^{[2][3]}

Signaling Pathways and Mechanism of Action

Currently, there is no published research available on the specific mechanism of action of **Dodonolide** or its effects on any signaling pathways. Further investigation is required to understand the molecular targets and cellular effects of this natural product.

The following diagram illustrates the current gap in knowledge regarding the biological action of **Dodonolide**.



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Figure 2: Unexplored mechanism of action of **Dodonolide**.

Conclusion

Dodonolide is a clerodane diterpenoid with a defined chemical structure that has been isolated from *Dodonaea viscosa*. While its basic physicochemical properties are known, its biological activity profile remains largely unexplored. The initial screening for larvicidal activity did not show positive results, but this does not preclude other potential pharmacological effects. Future research should focus on a broader range of biological assays to determine if **Dodonolide** possesses any therapeutic potential. Elucidating its mechanism of action and its effects on

cellular signaling pathways will be crucial steps in understanding the potential of this natural product in drug discovery and development.

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